

Application Notes and Protocols for the Determination of Bflubutamid Residues in Crops

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Compound of Interest

Compound Name: *Bflubutamid*

Cat. No.: *B1667910*

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Introduction

Bflubutamid is a selective herbicide used for the control of broad-leaved weeds in cereal crops.[1] Monitoring its residues in agricultural commodities is crucial to ensure food safety and compliance with regulatory limits. This document provides detailed analytical methods for the determination of **bflubutamid** residues in wheat and rice using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Quantitative Data Summary

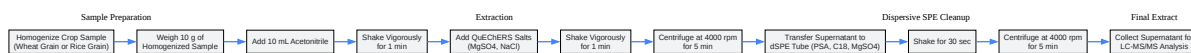
The following table summarizes the typical quantitative performance data for the analysis of **bflubutamid** in wheat and rice matrices. These values are based on established multi-residue methods and serve as a general guideline. Actual performance may vary based on laboratory conditions and instrumentation.

Parameter	Wheat	Rice	Reference
Limit of Detection (LOD)	0.005 mg/kg	0.005 mg/kg	[2]
Limit of Quantitation (LOQ)	0.01 mg/kg	0.01 mg/kg	[2] [3] [4]
Recovery (%)	70-120%	70-120%	
Relative Standard Deviation (RSD)	< 20%	< 20%	

Experimental Protocols

A modified QuEChERS protocol is employed for the extraction of **beflubutamid** from wheat and rice samples. This is followed by sensitive and selective detection using LC-MS/MS.

Sample Preparation and Extraction (QuEChERS)



Liquid Chromatography

Inject Final Extract

C18 Reverse-Phase Column

Gradient Elution:
Water (with Formic Acid) &
Acetonitrile (with Formic Acid)

Tandem Mass Spectrometry

Electrospray Ionization (ESI+)

Multiple Reaction Monitoring (MRM)

Detection & Quantification

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